

Introduction to **cis-3-Hexenyl Isobutyrate**

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *cis-3-Hexenyl isobutyrate*

Cat. No.: B1580806

[Get Quote](#)

Cis-3-Hexenyl isobutyrate, a carboxylic ester with the molecular formula C₁₀H₁₈O₂, is a colorless liquid recognized for its potent green, fruity, and apple-like aroma.[1][2] This compound is found naturally in spearmint oil, guava, and Chinese quince.[2][3] Due to its unique olfactory profile, it is a valuable ingredient in the flavor and fragrance industries, used to impart freshness and naturalness to perfumes, cosmetics, and food products.[1][4]

In a research and development context, the physical properties of a compound are fundamental. Density, a measure of mass per unit volume, is a key indicator of a substance's purity and identity. Variations in density can signify the presence of impurities, degradation, or batch-to-batch inconsistency, making its accurate determination essential for ensuring the quality and reliability of raw materials and finished products.[5]

Physicochemical Properties

A summary of the key physical and chemical properties of **cis-3-Hexenyl isobutyrate** is presented below. These values are crucial for handling, storage, and application of the compound.

Property	Value	Source(s)
CAS Number	41519-23-7	[1] [3]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1] [6]
Molecular Weight	170.25 g/mol	[1] [6]
Appearance	Colorless liquid	[1] [6]
Density	Approx. 0.878 - 0.88 g/mL	[1] [2]
(at 25 °C)	[2] [7]	
Boiling Point	92 °C at 20 mmHg	[2] [7]
Flash Point	67 °C - 85 °C	[6] [7] [8]
Refractive Index	1.424 - 1.432 at 20°C	[1] [6]
Solubility	Practically insoluble in water; soluble in alcohol and oils.	[2]

The Principle of Density Measurement for Liquids

The density (ρ) of a substance is an intrinsic property defined as its mass (m) per unit volume (V).

- Density (ρ) = Mass (m) / Volume (V)[\[9\]](#)

For high-precision applications, the gravimetric method using a pycnometer is a trusted and widely used technique.[\[5\]](#) This method relies on Archimedes' principle and involves determining the mass of a precise, known volume of the liquid. A pycnometer is a glass flask with a precisely calibrated volume, enabling the accurate measurement of a liquid's density by weighing the flask empty, filled with a reference liquid (like deionized water), and filled with the sample liquid.[\[5\]](#) The use of a reference standard makes the protocol a self-validating system, as the accuracy of the pycnometer's volume is confirmed before measuring the sample.

Experimental Protocol: Density Determination by Pycnometry

This section details a step-by-step methodology for the precise determination of the density of **cis-3-Hexenyl isobutyrate**.

Causality and Experimental Design

The choice of the pycnometric method is deliberate. It offers high precision and accuracy, which is paramount when density is used as a quality control parameter. Temperature control is critical because a liquid's volume, and thus its density, changes with temperature. Therefore, all measurements must be conducted at a constant, recorded temperature, typically 25 °C.

Materials and Equipment

- **cis-3-Hexenyl isobutyrate** sample ($\geq 98\%$ purity)^[7]
- Pycnometer (Gay-Lussac type, 25 mL)
- Analytical Balance (readable to ± 0.0001 g)
- Digital Thermometer (calibrated, accurate to ± 0.1 °C)
- Water Bath (thermostatically controlled)
- Deionized Water (Type II or better)
- Acetone (reagent grade, for cleaning)
- Lint-free wipes
- Pipettes

Step-by-Step Methodology

Part A: Pycnometer Preparation and Calibration

- Cleaning: Thoroughly clean the pycnometer and its stopper with acetone, followed by deionized water.
- Drying: Dry the pycnometer completely in an oven at 105 °C for one hour. Allow it to cool to ambient temperature in a desiccator.

- Mass of Empty Pycnometer: Weigh the clean, dry pycnometer with its stopper on the analytical balance. Record this mass as m_1 .

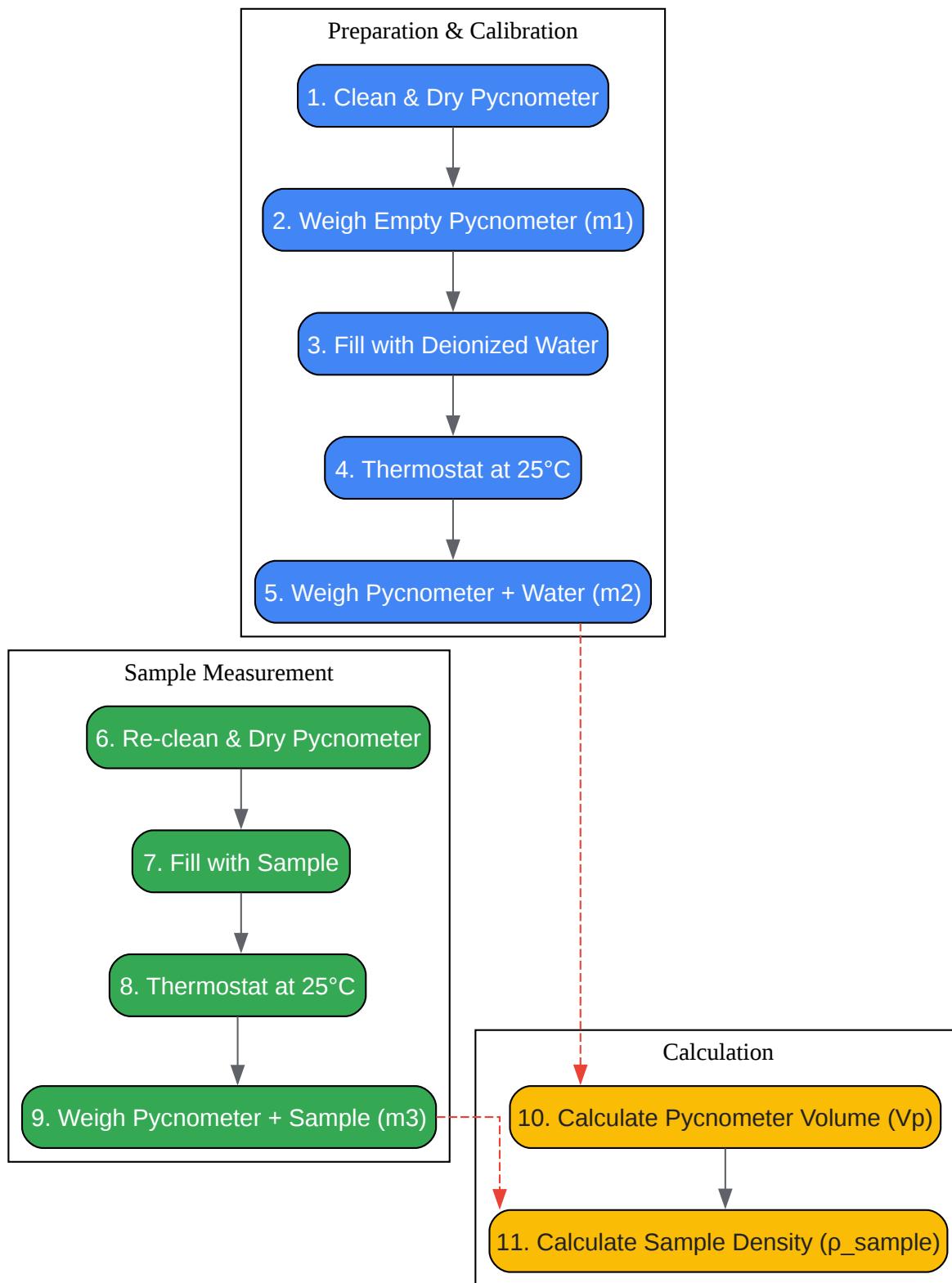
Part B: Calibration with Deionized Water

- Filling: Fill the pycnometer with deionized water that has been equilibrated to the target temperature (e.g., 25 °C). Insert the stopper, allowing excess water to exit through the capillary.
- Thermostating: Submerge the filled pycnometer in the constant-temperature water bath set to 25 °C for at least 30 minutes to ensure thermal equilibrium.
- Final Volume Adjustment: Remove the pycnometer from the bath. Carefully wipe all exterior surfaces dry with a lint-free wipe. Ensure the liquid level is exactly at the calibration mark (if applicable) or that the capillary is full.
- Mass of Pycnometer + Water: Weigh the pycnometer filled with water. Record this mass as m_2 .
- Reference Density: Note the density of water (ρ_{water}) at 25 °C from a standard reference table (approx. 0.99704 g/mL).

Part C: Measurement of **cis-3-Hexenyl isobutyrate**

- Cleaning and Drying: Empty the pycnometer, rinse it with acetone, and dry it completely as described in Part A.
- Filling: Fill the dry pycnometer with the **cis-3-Hexenyl isobutyrate** sample.
- Thermostating: Equilibrate the filled pycnometer in the 25 °C water bath for 30 minutes.
- Final Volume Adjustment & Drying: Adjust the volume and thoroughly dry the exterior as done with the water standard.
- Mass of Pycnometer + Sample: Weigh the pycnometer filled with the sample. Record this mass as m_3 .

Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for density determination using a pycnometer.

Data Calculation and Analysis

- Mass of Water (m_{water}):
 - $m_{\text{water}} = m_2 - m_1$
- Volume of Pycnometer (V_p):
 - $V_p = m_{\text{water}} / \rho_{\text{water}}$
 - This step uses the known density of water to precisely calculate the internal volume of the pycnometer at the experimental temperature.
- Mass of Sample (m_{sample}):
 - $m_{\text{sample}} = m_3 - m_1$
- Density of **cis-3-Hexenyl isobutyrate** (ρ_{sample}):
 - $\rho_{\text{sample}} = m_{\text{sample}} / V_p$

The final result should be reported with the corresponding temperature, for example, 0.878 g/mL at 25 °C.

Sources of Error:

- Temperature Fluctuations: The most significant source of error. Ensure the water bath maintains a stable temperature.
- Air Bubbles: Trapped air bubbles in the pycnometer will lead to an underestimation of mass and an inaccurate density value.
- Incomplete Drying: Any residual solvent or water will alter the mass measurements.
- Handling Errors: Fingerprints on the pycnometer can add measurable mass. Always handle with gloves or lint-free wipes.

Safety and Handling

cis-3-Hexenyl isobutyrate is a combustible liquid and can cause skin and serious eye irritation.[8][10]

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.[8][11]
- Handling: Use only in a well-ventilated area. Keep away from heat, sparks, and open flames. [10][11]
- First Aid:
 - Skin Contact: Wash with plenty of soap and water. If irritation occurs, seek medical advice. [8][10]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[8]

References

- **cis-3-Hexenyl isobutyrate** (CAS N° 41519-23-7). ScenTree. [\[Link\]](#)
- Safety Data Sheet cis-3-Hexenyl isobutyrate
- **cis-3-Hexenyl isobutyrate**.
- SAFETY DATA SHEET cis-3-HEXENYL BUTYRATE, N
- (Z)-3-hexen-1-yl isobutyrate, 41519-23-7. The Good Scents Company. [\[Link\]](#)
- RIFM fragrance ingredient safety assessment, **cis-3-hexenyl isobutyrate**, CAS Registry Number 41519-23-7. Food and Chemical Toxicology. [\[Link\]](#)
- Measuring Density with Labor
- (3Z)
- Experiment 1: Determination of the Density of Water
- Determination of the density of liquids and solids. WJEC. [\[Link\]](#)
- MEASUREMENT OF DENSITY. CUNY. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. CIS-3-HEXENYL ISOBUTYRATE | 41519-23-7 [chemicalbook.com]
- 3. cis-3-Hexenyl isobutyrate | The Fragrance Conservatory [fragranceconservatory.com]
- 4. (Z)-3-hexen-1-yl isobutyrate, 41519-23-7 [thegoodscentscompany.com]
- 5. mt.com [mt.com]
- 6. ScenTree - Cis-3-Hexenyl isobutyrate (CAS N° 41519-23-7) [scentree.co]
- 7. cis-3-Hexenyl isobutyrate = 98 , stabilized, FG 41519-23-7 [sigmaaldrich.com]
- 8. sds.metasci.ca [sds.metasci.ca]
- 9. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 10. chemicalbook.com [chemicalbook.com]
- 11. synergine.com [synergine.com]
- To cite this document: BenchChem. [Introduction to cis-3-Hexenyl Isobutyrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580806#density-of-cis-3-hexenyl-isobutyrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com